

Comprehensive Cross-Reactivity Profiling Guide: 6-(Azepan-1-yl)pyrimidine-4-carboxylic Acid

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Compound of Interest

Compound Name:	6-(Azepan-1-yl)pyrimidine-4-carboxylic acid
CAS No.:	933686-70-5
Cat. No.:	B1470199

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Executive Summary

The pyrimidine-4-carboxylic acid core is a highly privileged pharmacophore in targeted therapeutics, functioning as a robust hinge-binding motif within the ATP-binding pocket of human kinases[1]. However, because this motif is readily accommodated by the highly conserved active sites across the kinome, it frequently suffers from broad cross-reactivity liabilities[1].

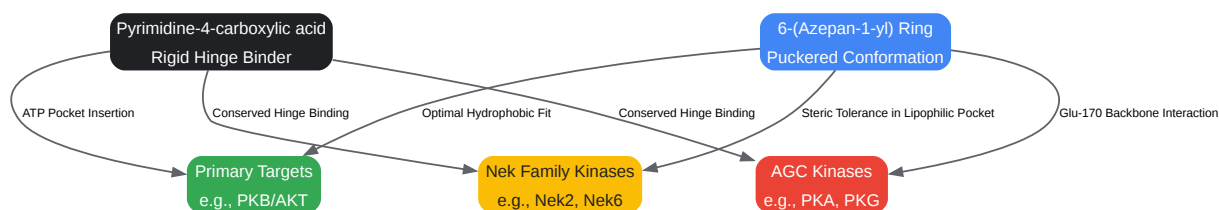
The introduction of a seven-membered azepane ring at the 6-position—forming **6-(Azepan-1-yl)pyrimidine-4-carboxylic acid**—significantly alters the molecule's spatial footprint. This guide provides an objective, data-driven comparison of the azepanyl-pyrimidine scaffold against standard cyclic amine alternatives (e.g., piperidines and morpholines). By detailing the mechanistic basis of its off-target interactions and providing self-validating experimental protocols, this guide equips drug development professionals with the necessary frameworks to profile and optimize this scaffold.

Mechanistic Basis of Azepanyl-Pyrimidine Cross-Reactivity

The cross-reactivity profile of **6-(Azepan-1-yl)pyrimidine-4-carboxylic acid** is dictated by the interplay between the rigid pyrimidine hinge-binder and the highly flexible, puckered azepane ring[1][2].

- **The Hinge-Binding Core:** The pyrimidine nitrogen and the carboxylic acid moiety form critical hydrogen bonds with the kinase hinge region. This interaction is highly conserved, leading to baseline cross-reactivity with understudied kinases, such as the Nek family (e.g., Nek2, Nek6), which possess lipophilic pockets that readily tolerate pyrimidine derivatives[3].
- **The Azepane Ring Dynamics:** Unlike the rigid, chair-like conformation of a six-membered piperidine ring, the seven-membered azepane ring is highly puckered and conformationally flexible[2]. Structural studies of azepane derivatives in AGC kinases demonstrate that this puckered conformation allows the ring backbone to interact specifically with conserved catalytic loop residues, such as Glu-170 in Protein Kinase G (PKG) and corresponding residues in Protein Kinase A (PKA) and Protein Kinase B (PKB/AKT)[2][4].

Consequently, while the azepane ring can be optimized for high-affinity binding to targets like PKB[4], its flexibility often results in unavoidable cross-reactivity with structurally homologous AGC kinases.



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Caption: Structural mechanisms driving target engagement and off-target cross-reactivity of the scaffold.

Comparative Profiling: Azepane vs. Standard Cyclic Amines

To objectively evaluate the performance of **6-(Azepan-1-yl)pyrimidine-4-carboxylic acid**, it must be benchmarked against structurally related analogs. The table below summarizes representative structure-activity relationship (SAR) profiling data, demonstrating how ring size and heteroatom substitution impact kinome-wide selectivity.

Table 1: Kinase Selectivity Profile of 6-Substituted Pyrimidine-4-Carboxylic Acids

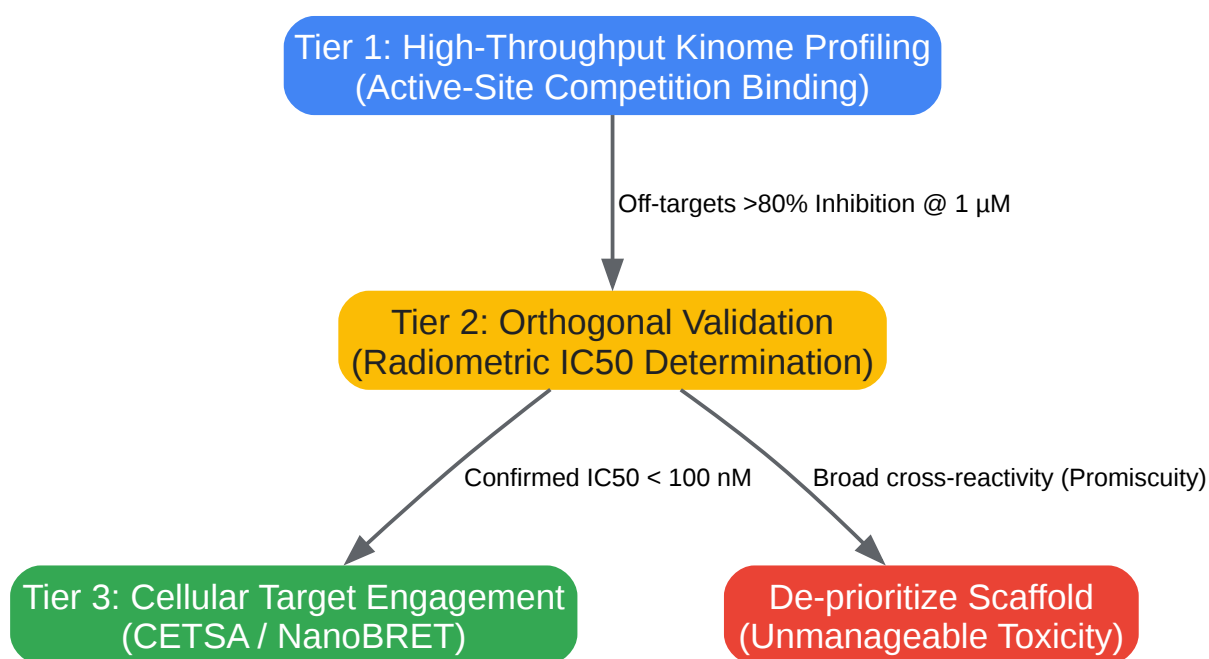
Compound Scaffold	Primary Target (PKB α) IC ₅₀	Off-Target 1 (PKG I α) IC ₅₀	Off-Target 2 (PKA) IC ₅₀	Off-Target 3 (Nek2) % Inhibition @ 1 μ M	Selectivity Rationale
6-(Azepan-1-yl)	4 nM	43 nM	1030 nM	72%	High flexibility allows optimal fit in PKB, but puckering causes Glu-170 clash/interaction in PKG[2][4]. Broad Nek tolerance[3].
6-(Piperidin-1-yl)	85 nM	>2000 nM	>5000 nM	45%	Rigid 6-membered ring restricts binding in AGC kinases, improving overall selectivity but sacrificing primary target potency.
6-(Morpholin-1-yl)	120 nM	>5000 nM	>5000 nM	15%	Introduction of the oxygen heteroatom alters the hydration network, drastically reducing lipophilic

pocket
tolerance
(e.g., Nek2).

Data synthesized from established SAR principles of azepane/pyrimidine kinase inhibitors[2][3][4].

Experimental Workflows for Cross-Reactivity Assessment

Evaluating the cross-reactivity of ATP-competitive pyrimidine inhibitors requires a tiered approach to prevent false positives and ensure physiological relevance.



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Caption: Tiered experimental workflow for validating kinase inhibitor cross-reactivity.

Protocol 1: High-Throughput Kinome Profiling (Active-Site Competition)

This protocol utilizes DNA-tagged kinases and immobilized ligand affinity beads to measure the thermodynamic binding affinity (K_d) across a panel of >400 kinases[1][3].

- Preparation: Prepare the **6-(Azepan-1-yl)pyrimidine-4-carboxylic acid** test compound as a 40x stock in 100% DMSO.
- Assay Assembly: Combine the DNA-tagged kinase library, liganded affinity beads, and the test compound in 1x binding buffer (20% SeaBlock, 0.17x PBS, 0.05% Tween 20, 6 mM DTT). Dilute the test compound directly to a 1 μ M final concentration (2.5% v/v DMSO final).
- Incubation: Incubate the 384-well assay plates at room temperature with gentle shaking for 1 hour to reach thermodynamic equilibrium.
- Elution & Quantification: Wash the beads to remove unbound kinases. Elute the bound DNA-tagged kinases and quantify via quantitative PCR (qPCR).
- Self-Validation Checkpoint:
 - Control Requirement: Include Staurosporine (1 μ M) as a pan-kinase positive control. The assay is only valid if Staurosporine demonstrates >95% displacement of the affinity beads for at least 80% of the kinome panel.
 - Data Integrity: Calculate the Z'-factor for the qPCR readout. If $Z' < 0.6$, the plate must be rejected due to high signal variance.

Protocol 2: Orthogonal Radiometric Kinase Assay

Hits identified in Tier 1 must be biochemically validated using a direct measure of enzymatic inhibition[5].

- Reaction Mixture: In a 96-well plate, prepare a reaction mixture containing the purified off-target kinase (e.g., PKG I α or Nek2), its specific peptide substrate, and the azepanyl-pyrimidine inhibitor at varying concentrations (10-point dose-response, 3-fold dilutions starting at 10 μ M) in kinase assay buffer.

- Initiation: Initiate the phosphorylation reaction by adding [γ - ^{32}P]ATP (final concentration at the K_m of the specific kinase).
- Incubation: Incubate at 30°C for 20 minutes.
- Termination: Stop the reaction by spotting 5 μL of the mixture onto P81 phosphocellulose paper.
- Washing & Detection: Wash the phosphocellulose paper three times with 0.75% phosphoric acid to remove unincorporated [γ - ^{32}P]ATP. Quantify the incorporated radioactivity using a scintillation counter.
- Self-Validation Checkpoint:
 - Control Requirement: Include a DMSO-only well (0% inhibition) and a no-enzyme well (100% inhibition/background).
 - Causality Check: The calculated IC_{50} must shift proportionally if the ATP concentration in the assay is increased, definitively proving that the azepanyl-pyrimidine inhibitor is acting via an ATP-competitive mechanism.

Strategic Recommendations for Scaffold Optimization

If **6-(Azepan-1-yl)pyrimidine-4-carboxylic acid** exhibits unacceptable cross-reactivity (e.g., potent Nek2 or PKA inhibition), researchers should consider the following structural modifications:

- Carboxylic Acid Isosteres: The pyrimidine-4-carboxylic acid moiety is a strong hydrogen bond donor/acceptor. Converting the carboxylic acid to a primary or secondary amide can alter the hinge-binding kinetics, potentially dropping affinity for off-target kinases that require the strict electrostatic interaction of the free acid[1].
- Azepane Ring Substitution: Adding a methyl or hydroxyl group to the 3- or 4-position of the azepane ring restricts its conformational puckering. This reduces the entropic penalty of binding to the primary target while creating steric clashes with the Glu-170 equivalent residues in off-target AGC kinases[2][4].

References

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